

An Overview of the Preclinical Safety and Toxicity Profile of IT-143B

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Compound of Interest

Compound Name: **IT-143B**

Cat. No.: **B10820934**

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Disclaimer: The following information is a summary of publicly available data regarding **IT-143B**. Due to the limited amount of published research on this compound, this document does not constitute an in-depth technical guide or whitepaper. Comprehensive safety and toxicity data, detailed experimental protocols, and established signaling pathways are not available in the public domain at this time.

Introduction

IT-143B is identified as a bacterial metabolite and is classified as an antibiotic.^{[1][2]} It has demonstrated biological activity, including antibacterial effects against *Micrococcus luteus* and cytotoxic effects against KB cancer cells.^[1] This document aims to provide a concise overview of the currently known safety and toxicity information for **IT-143B**, targeted towards researchers, scientists, and drug development professionals.

Biological Activity

The primary reported biological activities of **IT-143B** are its antibiotic and anticancer properties. The following table summarizes the available quantitative data on its biological efficacy.

Biological Activity	Test System/Organism	Metric	Value	Reference
Antibacterial	Micrococcus luteus	MIC	6.25 µg/mL	[1]
Anticancer	KB cancer cells	IC50	1.1 ng/mL	[1]

Note: The experimental protocols for determining these values are not detailed in the available literature.

Safety and Toxicity Profile

Information regarding the safety and toxicity of **IT-143B** is sparse and primarily derived from safety data sheets (SDS) provided by chemical suppliers.

Summary of Available Safety Data

Safety data sheets for **IT-143B** indicate that the compound is considered non-hazardous for transport.^[3] However, these documents also state that no comprehensive data is available for:

- Acute and chronic toxicity
- Specific target organ toxicity (single and repeated exposure)^[3]
- Carcinogenicity, mutagenicity, and reproductive toxicity^[4]
- Persistence and degradability^[3]

Standard laboratory precautions are advised when handling **IT-143B**, including avoiding inhalation, and contact with skin and eyes.^[3]

Lack of In-depth Toxicological Studies

A thorough search of publicly available scientific literature and patent databases did not yield any detailed preclinical or clinical toxicology studies for **IT-143B**. Information regarding the following is not available:

- In vivo toxicity studies in animal models (e.g., LD50 values, dose-range finding studies).
- In vitro toxicology assays (e.g., genotoxicity, cardiotoxicity).
- Pharmacokinetic and pharmacodynamic (PK/PD) profiles.

Signaling Pathways and Experimental Workflows

There is no publicly available information describing the signaling pathways modulated by **IT-143B** or the detailed experimental workflows used in its evaluation. Therefore, the creation of diagrams for these aspects is not possible at this time.

Conclusion

The publicly available information on **IT-143B** is limited to its identification as a bacterial metabolite with antibiotic and anticancer activity. A comprehensive understanding of its safety and toxicity profile is hindered by the lack of detailed preclinical and clinical studies. For researchers and drug development professionals, any work with **IT-143B** would necessitate a thorough de novo investigation of its toxicological properties and mechanism of action. The data presented here should be considered preliminary and insufficient for a complete risk assessment.

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